

Safety and Handling of 2,7-Dimethylphenazine: A Technical Guide

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Compound of Interest

Compound Name: 2,7-Dimethylphenazine

Cat. No.: B15491785

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Disclaimer: A specific Safety Data Sheet (SDS) for **2,7-Dimethylphenazine** (CAS No. 3236-92-8) is not readily available in the public domain. The following guide is based on the safety data for the parent compound, Phenazine (CAS No. 92-82-0), and should be used as a general reference with caution. The toxicological and physical properties of **2,7-Dimethylphenazine** may differ. It is imperative to conduct a thorough risk assessment and consult a certified safety professional before handling this chemical.



This technical guide provides a comprehensive overview of the known safety and handling precautions for phenazine, intended to serve as a surrogate for **2,7-Dimethylphenazine** for researchers, scientists, and drug development professionals. All quantitative data is summarized in structured tables, and a logical workflow for safety precautions is presented in a diagram.

Hazard Identification and Classification

Phenazine is classified as hazardous under the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200). The primary hazards are related to oral toxicity and potential genetic defects.^[1]

Hazard Classification	Category	Hazard Statement
Acute oral toxicity	Category 4	H302: Harmful if swallowed
Germ Cell Mutagenicity	Category 2	H341: Suspected of causing genetic defects

GHS Label Elements:

Pictogram	Signal Word	Hazard Statements
 alt text  alt text	Warning	H302: Harmful if swallowed H341: Suspected of causing genetic defects

First-Aid Measures

Immediate medical attention is required in case of exposure.

Exposure Route	First-Aid Procedure
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes. Get medical attention.
Inhalation	Remove from exposure, lie down. Remove to fresh air. If not breathing, give artificial respiration. Get medical attention.
Ingestion	Clean mouth with water. Get medical attention.

Fire-Fighting Measures

Parameter	Information
Suitable Extinguishing Media	Water spray, Carbon dioxide (CO ₂), Dry chemical, Chemical foam.
Unsuitable Extinguishing Media	No information available.
Specific Hazards Arising from the Chemical	Keep product and empty container away from heat and sources of ignition.
Hazardous Combustion Products	Nitrogen oxides (NO _x), Carbon monoxide (CO), Carbon dioxide (CO ₂).
Protective Equipment for Firefighters	As in any fire, wear self-contained breathing apparatus pressure-demand, MSHA/NIOSH (approved or equivalent) and full protective gear.

Handling and Storage

Proper handling and storage are crucial to minimize exposure risk.

Aspect	Precautions
Safe Handling	Obtain special instructions before use. Do not handle until all safety precautions have been read and understood. Use personal protective equipment as required. Wash face, hands and any exposed skin thoroughly after handling. Do not eat, drink or smoke when using this product.
Storage	Store locked up. Keep in a dry, cool and well-ventilated place. Keep container tightly closed.
Incompatible Materials	Strong oxidizing agents.

Physical and Chemical Properties

The following data is for Phenazine. The properties of **2,7-Dimethylphenazine**, such as its molecular weight (208.26 g/mol)[\[2\]](#), will differ.

Property	Value
Molecular Formula	C12H8N2
Molecular Weight	180.21
Appearance	Yellow powder
Melting Point/Range	174 - 177 °C / 345.2 - 350.6 °F
Boiling Point/Range	360 °C / 680 °F @ 760 mmHg

Experimental Protocols

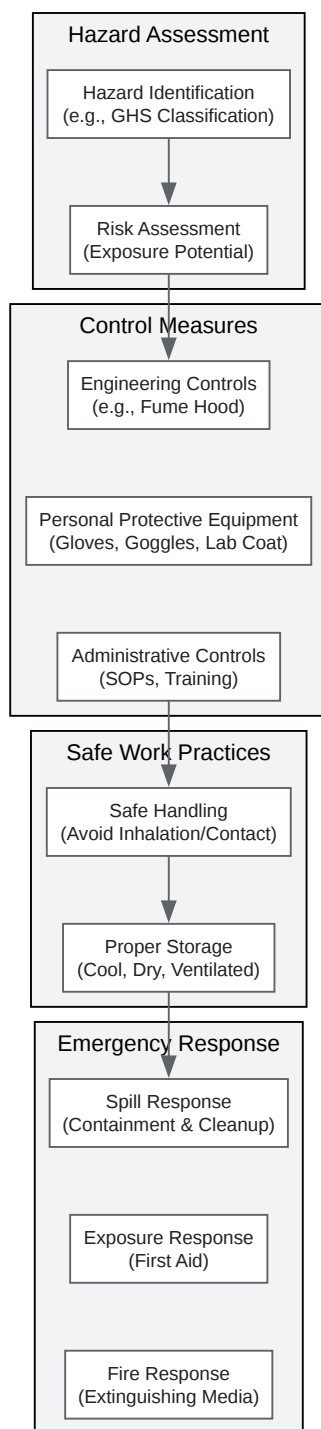
Detailed experimental protocols for assessing the safety of chemical compounds generally follow standardized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD). For the hazards identified for phenazine, the following types of studies would be relevant:

- **Acute Oral Toxicity:** Typically conducted using a method like OECD Test Guideline 423 (Acute Oral toxicity - Acute Toxic Class Method). This involves administering the substance to fasted animals at one of a series of fixed dose levels. Observations of effects and mortality are made over a defined period.
- **Germ Cell Mutagenicity:** Assays such as the Ames test (OECD 471, Bacterial Reverse Mutation Test) or an in vitro mammalian cell gene mutation test (OECD 476) are used to detect gene mutations. In vivo tests, like the mammalian erythrocyte micronucleus test (OECD 474), can assess chromosomal damage.

Safety and Handling Workflow

The following diagram illustrates the logical flow of safety precautions, from initial hazard identification to emergency response.

Safety and Handling Workflow for Chemical Compounds

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Caption: Logical workflow for chemical safety precautions.

This guide is intended for informational purposes only and should not be a substitute for a formal safety assessment by qualified professionals. Always refer to the most current and specific safety data available for any chemical before handling.

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References

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- 2. 2,7-Dimethylphenazine | C₁₄H₁₂N₂ | CID 12482157 - PubChem [pubchem.ncbi.nlm.nih.gov]
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